

Application Notes: Measuring Glucosylceramide in Gaucher Disease Models

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Compound of Interest

Compound Name: C18:1 Glucosyl ceramide-d5

Cat. No.: B15556904

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Introduction

Gaucher disease is a lysosomal storage disorder characterized by the deficient activity of the enzyme acid β -glucosidase (GCase), encoded by the GBA1 gene.[1][2][3] This deficiency leads to the accumulation of its primary substrate, glucosylceramide (GlcCer), and its deacylated form, glucosylsphingosine (GlcSph), within the lysosomes of macrophages.[1][3] The accumulation of these glycosphingolipids is a hallmark of Gaucher disease, leading to a range of clinical manifestations.[2][3] In neuronopathic forms of the disease, neuronal accumulation of GlcCer can lead to neurodegeneration.[4][5][6] Therefore, the accurate quantification of GlcCer levels in various Gaucher disease models is crucial for understanding disease pathogenesis, assessing disease severity, and evaluating the efficacy of therapeutic interventions such as enzyme replacement therapy (ERT) and substrate reduction therapy (SRT).[7][8]

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for the sensitive and specific quantification of GlcCer.[1][2][7][9] A significant analytical challenge, particularly in brain tissue, is the chromatographic separation of GlcCer from its abundant isobaric epimer, galactosylceramide (GalCer).[1][2] This protocol provides a detailed methodology for the measurement of GlcCer in biological samples from Gaucher disease models.

Data Presentation: Glucosylceramide Levels in Gaucher Disease Models

The following table summarizes representative GlcCer levels measured in various Gaucher disease models compared to wild-type controls. These values highlight the significant accumulation of this biomarker in disease states.

Model System	Tissue/Cell Type	Genotype/Condition	Glucosylceramide Level	Fold Change vs. Wild-Type/Control	Reference
Mouse	Brain	Wild-Type (C57BL/6)	22 µg/g tissue	-	[2]
Mouse	Brain	Gaucher (4L/PS-NA)	64 µg/g tissue	~2.9-fold	[2]
Human	Lymphoblasts	Normal	1.05 ± 0.097 µg/mg protein	-	[2]
Human	Lymphoblasts	Gaucher Patient-Derived	2.57 ± 0.22 µg/mg protein	~2.45-fold	[2]

Experimental Protocols

Protocol 1: Glucosylceramide Quantification in Brain Tissue by LC-MS/MS

This protocol details the steps for the extraction and quantification of GlcCer from mouse brain tissue, adapted from established methods.[\[2\]](#)

Materials:

- FastPrep tubes

- Homogenizer
- Glass tubes
- Multi-tube Vortexer
- Centrifuge
- C18 Solid Phase Extraction (SPE) cartridges
- HPLC system coupled to a tandem mass spectrometer
- Deionized water
- DMSO
- Methanol
- Acetone
- Internal Standard (IS): e.g., C16:0 D3-GlcCer or N-C18:0 galactosylceramide-D35[2][8]
- GlcCer standards

Procedure:

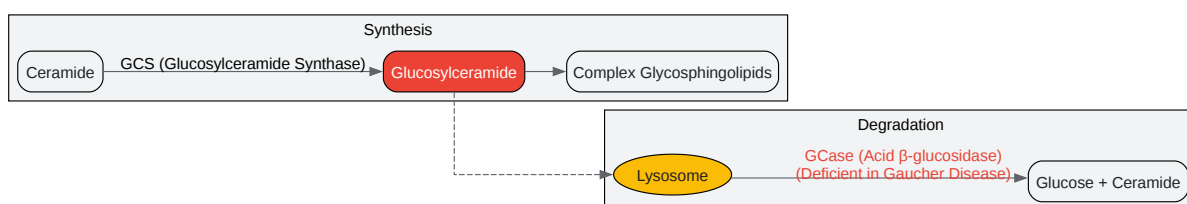
- Sample Homogenization:
 - Accurately weigh 15 to 25 mg of mouse brain tissue into a FastPrep tube.
 - Add 15 μ L of deionized water per mg of tissue.
 - Homogenize the tissue according to the instrument's instructions.
- Lipid Extraction:
 - Transfer 50 μ L of the homogenate into a glass tube.
 - Add 75 μ L of a DMSO solution containing the internal standard (e.g., 0.7 μ g/mL).

- Add 400 μ L of methanol followed by 1.25 mL of a 50/50 (v/v) acetone/methanol solution.
- Vortex the mixture for approximately 30 minutes.
- Add 300 μ L of water to resuspend the sample.
- Centrifuge for 10 minutes at 3220 x g at room temperature.
- Transfer the supernatant to a clean tube.
- Add 600 μ L of 13/87 (v/v) water/methanol.
- Solid Phase Extraction (SPE):
 - Pre-condition a C18-SPE cartridge.
 - Load the mixture from the previous step onto the SPE cartridge.
 - Wash the cartridge with 2 mL of 67/23/10 (v/v/v) methanol/acetone/water.
 - Elute the GlcCer with 2 mL of 90/10 (v/v) acetone/methanol.
 - Evaporate the eluant to dryness under a stream of nitrogen.
- Sample Reconstitution and Analysis:
 - Reconstitute the dried sample in 50 μ L of DMSO and 200 μ L of the initial mobile phase.
 - Inject 2 to 5 μ L of the extract onto the HPLC column for LC-MS/MS analysis.
- LC-MS/MS Parameters:
 - LC Column: A hydrophilic interaction liquid chromatography (HILIC) column is recommended for the separation of GlcCer and GalCer.[8]
 - Mobile Phase: An isocratic mobile phase of 95% methanol with 2 mM ammonium acetate and 0.1% formic acid can be used.[8]

- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI) mode with multiple reaction monitoring (MRM).[8]
- MRM Transitions: Monitor specific precursor-to-product ion transitions for different GlcCer isoforms and the internal standard. For example:
 - C16:0 GlcCer: 700.8 → 520.7
 - C18:0 GlcCer: 729.3 → 549.8
 - C24:1 GlcCer: 811.0 → 631.1
 - C24:0 GlcCer: 812.9 → 632.8
 - IS (N-C18:0 galactosylceramide-d35): 764.0 → 583.9[8]

Visualizations

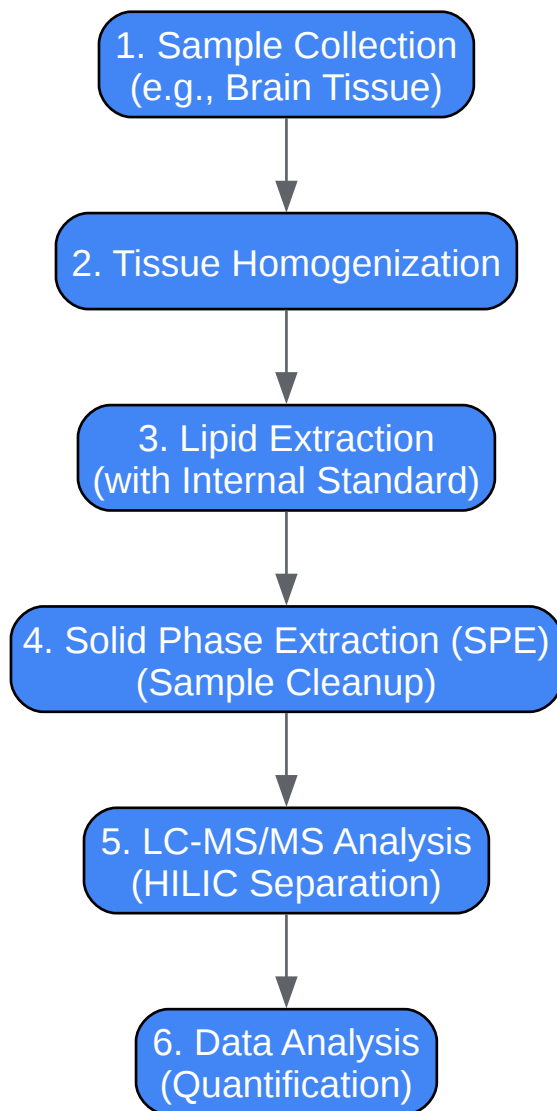
Glucosylceramide Metabolism Pathway in Gaucher Disease



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Caption: Glucosylceramide metabolism and the enzymatic defect in Gaucher disease.

Experimental Workflow for Glucosylceramide Quantification



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Caption: Workflow for quantifying glucosylceramide in biological samples.

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